

Safe Handling and Application Protocols for Bromodichloronitromethane

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Compound of Interest

Compound Name: *Bromodichloronitromethane*

Cat. No.: *B120469*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling of **bromodichloronitromethane** ($\text{CBrCl}_2\text{NO}_2$), a compound of interest in various research applications. Due to its potential health hazards, strict adherence to the following procedures is crucial to ensure personnel safety and prevent environmental contamination.

Introduction

Bromodichloronitromethane is a halonitromethane that has been identified as a disinfection byproduct in drinking water.[1][2] It is recognized for its cytotoxic and genotoxic properties, necessitating careful handling in a laboratory setting.[3][4] This compound is also known to be thermally unstable, which has implications for its storage and analytical procedures.[2]

Hazard Identification and Toxicological Profile

2.1. Physical and Chemical Properties

A comprehensive summary of the physical and chemical properties of **bromodichloronitromethane** is essential for safe handling. The following table consolidates available data.

Property	Value	Reference
Molecular Formula	CBrCl ₂ NO ₂	[5]
Appearance	Colorless liquid	[6]
Boiling Point	87 °C (lit.)	[6]
Melting Point	-55 °C (lit.)	[6]
Relative Density	1.98 g/cm ³ at 25 °C	[6]
Water Solubility	Insoluble	[6]

2.2. Toxicological Data

Bromodichloronitromethane is a hazardous substance with evidence of cytotoxicity and genotoxicity.[3][4] The primary routes of exposure are inhalation, ingestion, and skin contact.

Toxicity Metric	Value	Species/System	Reference
LC50 (Cytotoxicity)	13.2 µM	Chinese Hamster Ovary (CHO) cells (72-hour exposure)	[4]
Genotoxicity	Positive	Induces DNA damage	[3]
Carcinogenicity	Moderate concern based on structural activity relationship (SAR) analysis	[3]	

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **bromodichloronitromethane** to minimize exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Double gloving is recommended.	Prevents skin contact.
Body Protection	A lab coat or a chemical-resistant apron worn over full-coverage clothing.	Provides a barrier against accidental spills.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If the risk of inhalation is high, a full-face respirator with appropriate cartridges should be used.	Prevents inhalation of harmful vapors.

Safe Handling and Experimental Protocols

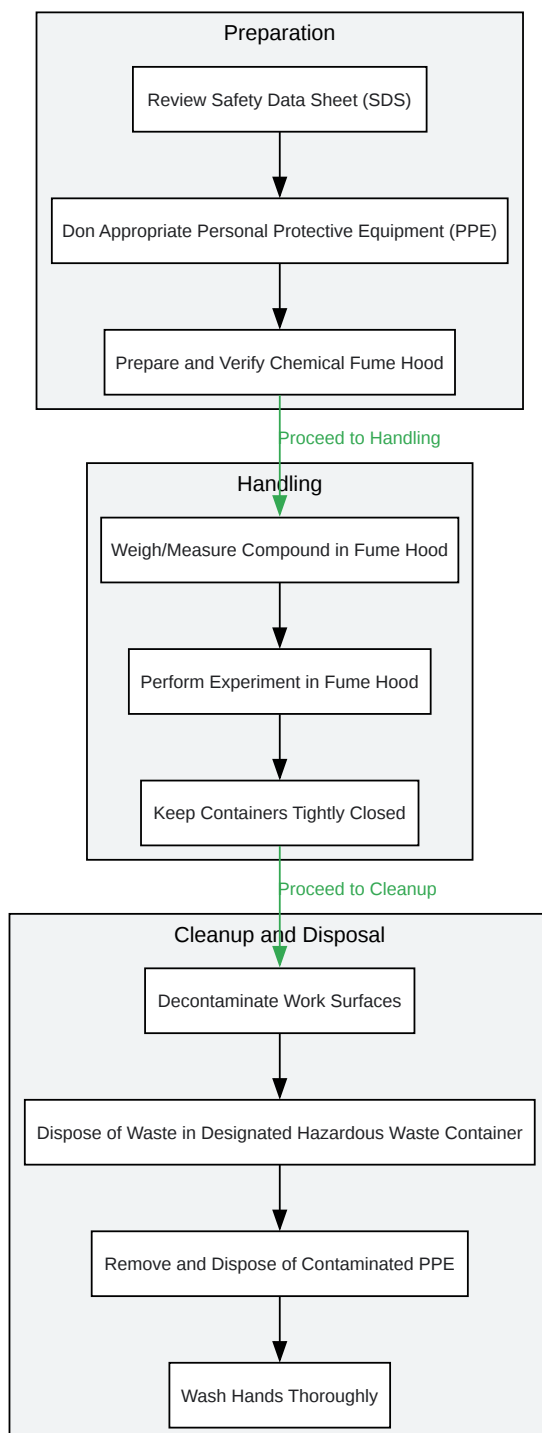
4.1. General Precautions

- **Training:** All personnel must be thoroughly trained on the hazards and safe handling procedures for **bromodichloronitromethane** before commencing any work.
- **Designated Area:** All work with this compound should be conducted in a designated area within a certified chemical fume hood.
- **Avoid Contamination:** Avoid contact with skin, eyes, and clothing. Do not inhale vapors or mists.[6]
- **Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[6]

4.2. Experimental Workflow

The following diagram outlines the logical workflow for the safe handling of **bromodichloronitromethane**.

Workflow for Safe Handling of Bromodichloronitromethane



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Caption: A logical workflow for the safe handling of **bromodichloronitromethane**.

4.3. Step-by-Step Protocol for a Typical Experiment

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **bromodichloronitromethane**.
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE as specified in Section 3.
 - Prepare all necessary equipment and reagents before handling the compound.
- Handling:
 - Conduct all manipulations of **bromodichloronitromethane**, including weighing and dilutions, inside the chemical fume hood.
 - Use the smallest quantity of the compound necessary for the experiment.
 - Keep all containers of **bromodichloronitromethane** tightly sealed when not in use.^[6]
- Post-Handling:
 - After completing the experimental work, decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate solvent and cleaning agent.
 - Carefully remove and dispose of contaminated PPE in a designated hazardous waste container.
 - Wash hands and any exposed skin thoroughly with soap and water.

Storage and Disposal

5.1. Storage

- Store **bromodichloronitromethane** in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[\[6\]](#)
- Keep the container tightly closed and upright to prevent leakage.[\[6\]](#)
- Store away from incompatible materials.

5.2. Disposal

- All waste containing **bromodichloronitromethane** must be treated as hazardous waste.
- Collect all liquid and solid waste in clearly labeled, sealed, and appropriate hazardous waste containers.
- Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[\[6\]](#) Do not dispose of it down the drain.[\[6\]](#)

Emergency Procedures

6.1. Spills

- Small Spills (in a fume hood):
 - Absorb the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbent material in a sealed container for hazardous waste disposal.
 - Decontaminate the area with an appropriate solvent.
- Large Spills:
 - Evacuate the area immediately.
 - Alert laboratory personnel and the institutional safety office.
 - Prevent the spill from entering drains.
 - Allow only trained personnel with appropriate respiratory protection to clean up the spill.

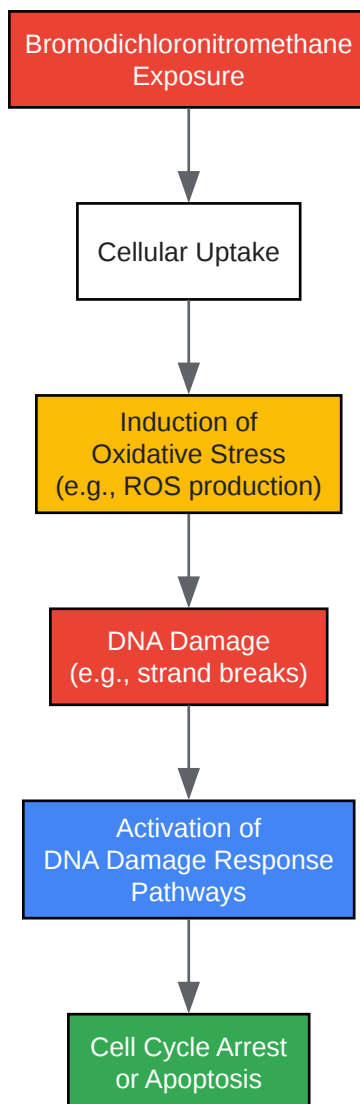
6.2. First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[\[6\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[6\]](#)

Potential Signaling Pathways

The genotoxicity of halonitromethanes like **bromodichloronitromethane** is thought to be related to the induction of oxidative stress and subsequent DNA damage.[\[3\]](#) The diagram below illustrates a potential high-level pathway.

Potential Genotoxicity Pathway of Bromodichloronitromethane



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References

- 1. nor-water.eu [nor-water.eu]
- 2. disinfection-by-product chloropicrin trichloronitromethane: Topics by Science.gov [science.gov]
- 3. researchgate.net [researchgate.net]
- 4. dwi-production-files.s3.eu-west-2.amazonaws.com [dwi-production-files.s3.eu-west-2.amazonaws.com]
- 5. fao.org [fao.org]
- 6. chemicalbook.com [chemicalbook.com]
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